

# In-depth Technical Guide: CAS Number 10031-68-2

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## Compound of Interest

Compound Name: Ammonium pyrosulfate

Cat. No.: B157759

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Researchers, scientists, and drug development professionals are advised that a comprehensive search for the chemical compound with CAS number 10031-68-2 has yielded no specific results. This suggests that the provided CAS number may be incorrect or belongs to a substance not publicly documented in available chemical databases and literature.

Extensive searches across multiple chemical and safety data repositories failed to identify a substance associated with CAS number 10031-68-2. The search results did, however, provide information on a variety of other chemical compounds with numerically similar CAS numbers, none of which are a match. These included:

- Holmium(III) oxide (CAS No. 12055-62-8)
- Cadmium tungstate (CAS No. 7790-85-4)
- Potassium peroxymonosulfate (CAS No. 70693-62-8)[1][2][3][4][5]
- Lead(II) bromide (CAS No. 10031-22-8)[6]
- Tin(II) bromide (CAS No. 10031-24-0)[7]

It is crucial for researchers to work with accurate and verified chemical identifiers to ensure the safety and validity of their experimental work.

Recommendation:

Users are strongly encouraged to verify the CAS number 10031-68-2 and provide the correct identifier for the substance of interest. Once the correct CAS number is provided, a comprehensive technical guide detailing its properties, hazards, and relevant experimental protocols can be compiled.

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## References

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- 2. Potassium peroxymonosulfate | 70693-62-8 [chemicalbook.com]
- 3. Potassium peroxymonosulfate - Wikipedia [en.wikipedia.org]
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- 6. 10031-22-8 | CAS DataBase [m.chemicalbook.com]
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